

# Essential Safety and Operational Guide for 3-Methyl-4-nitrophenol

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## Compound of Interest

Compound Name: 3-Methyl-4-nitrophenol

Cat. No.: B363926

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This guide provides critical safety protocols and logistical information for the handling and disposal of **3-Methyl-4-nitrophenol** (CAS No. 2581-34-2). Adherence to these procedures is essential to ensure personal safety and mitigate environmental risks.

## Hazard Identification and Summary

**3-Methyl-4-nitrophenol** is a hazardous chemical that poses significant health risks. It is classified as harmful if swallowed, in contact with skin, or inhaled.<sup>[1][2][3]</sup> It causes serious eye damage, skin irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup> Furthermore, it is suspected of causing genetic defects and is toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Serious Eye Damage/Eye Irritation	Category 1/2
Skin Corrosion/Irritation	Category 2
Skin Sensitization	Category 1
Germ Cell Mutagenicity	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)
Acute Aquatic Hazard	Category 2
Chronic Aquatic Hazard	Category 2

Source:[1][3]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be necessary for splash hazards.[4][5]	To protect against splashes and potential serious eye damage.[1][2][3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) inspected before each use. Dispose of contaminated gloves properly.[4]	To prevent skin contact, as the substance is harmful and can cause skin irritation.[1][2][3]
Skin and Body Protection	Laboratory coat. For larger quantities or when there is a risk of splashing, chemical-resistant coveralls or an apron should be worn.	To protect the skin from accidental exposure.
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate particulate filter is necessary.[4]	To prevent inhalation, as the compound is harmful if inhaled and can cause respiratory irritation.[1][2][3]

## Quantitative Toxicity Data

Test	Species	Route	Value	Reference
LC50 (96h)	Fish	-	11.715 mg/L	[1]
EC50 (96h)	Algae or other aquatic plants	-	29.784 mg/L	[1]
EC50 (72h)	Selenastrum capricornutum (Algae)	-	8.6 mg/L	[6]
LC50 (21d, Mortality)	Daphnia magna	-	2.9 mg/L	[6]
LC50 (21d, Reproduction)	Daphnia magna	-	3.9 mg/L	[6]
NOEL (6 months)	Rat (male/female)	Oral	30.7 mg/kg/day	[6]
NOEL (Reproductive)	Rat	-	300 mg/kg/day	[6]
NOEL (Repeated Dose)	Rat (male)	-	100 mg/kg/day	[6]

## Standard Operating Procedure for Handling

This step-by-step protocol outlines the safe handling of **3-Methyl-4-nitrophenol** in a laboratory setting.

### 4.1. Preparation and Engineering Controls

- **Verify Ventilation:** Ensure a certified chemical fume hood is operational. All handling of solid **3-Methyl-4-nitrophenol** and its solutions must be conducted within the fume hood to minimize inhalation exposure.[7]
- **Safety Stations:** Confirm that eyewash stations and safety showers are unobstructed and readily accessible.[3]

- Assemble PPE: Don all required personal protective equipment as specified in the table above before entering the handling area.

#### 4.2. Handling and Experimental Workflow

- Weighing: Tare a suitable container within the chemical fume hood. Carefully weigh the required amount of **3-Methyl-4-nitrophenol**, avoiding the generation of dust.
- Solution Preparation: If preparing a solution, slowly add the solid to the solvent to prevent splashing.
- Container Management: Keep the container tightly closed when not in use.
- Avoid Incompatibilities: Keep the substance away from strong oxidizing agents and strong bases.<sup>[7]</sup>

#### 4.3. Post-Handling

- Decontamination: Wipe down the work area within the fume hood with an appropriate solvent (e.g., 70% ethanol), followed by soap and water.
- PPE Removal: Remove gloves and other disposable PPE, turning them inside out to contain any residue. Dispose of them as hazardous waste. Wash hands thoroughly with soap and water.

## Spill and Disposal Plan

Immediate and appropriate response to spills is crucial. All waste must be treated as hazardous.

#### 5.1. Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control Ignition Sources: Eliminate all ignition sources from the area.<sup>[1]</sup>
- Assess and Contain: For small spills of solid material, do not use water. Sweep up the material and place it into a suitable, labeled container for disposal.<sup>[3]</sup> For solutions, absorb

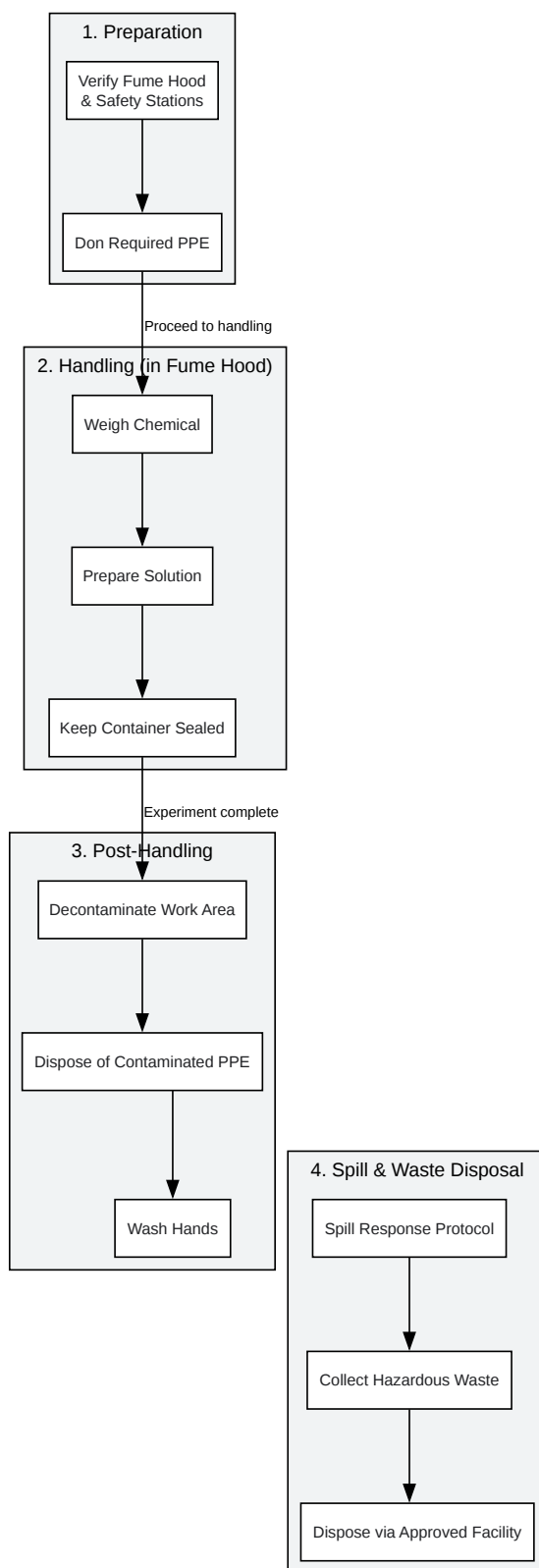
the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.<sup>[4]</sup>

- Ventilate: Ventilate the area of the spill.

## 5.2. Waste Disposal

- Chemical Waste: Dispose of **3-Methyl-4-nitrophenol** and its solutions in a designated, labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials: All materials contaminated with **3-Methyl-4-nitrophenol**, such as gloves, absorbent pads, and weighing papers, must be disposed of as hazardous waste.<sup>[4]</sup>
- Disposal Method: All waste must be disposed of via an approved waste disposal plant.<sup>[3]</sup> Incineration is a recommended treatment for disposal wastes.<sup>[6]</sup>

## Workflow for Safe Handling



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Caption: Workflow for the safe handling of **3-Methyl-4-nitrophenol**.

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